

Application Notes and Protocols for Studying Protein-Ligand Interactions

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Compound of Interest

Compound Name: (-)-GB-1a

Cat. No.: B593241

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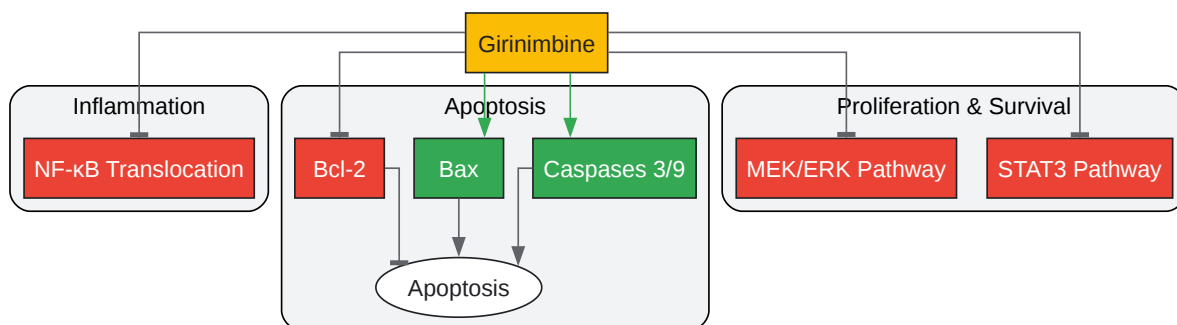
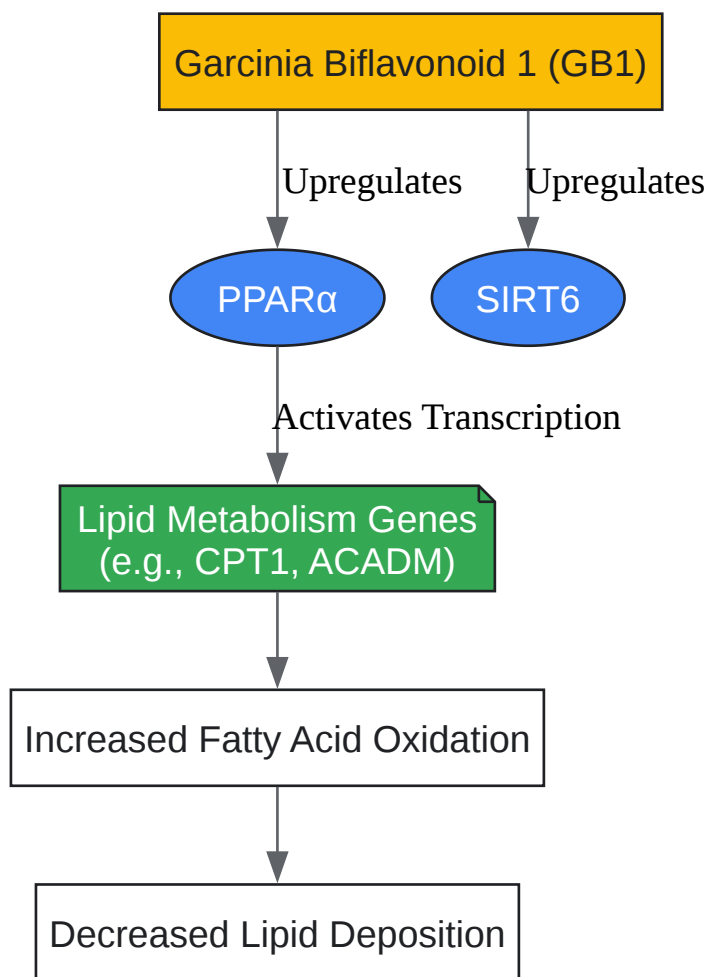
Note on **(-)-GB-1a**: The compound "**(-)-GB-1a**" is not a standard identifier found in the scientific literature. These application notes are based on two plausible interpretations of the query: Garcinia Biflavonoid 1 (GB1), a natural product from *Garcinia kola*, and Girinimbine, a carbazole alkaloid from *Murraya koenigii*. Both compounds are actively studied for their interactions with protein targets.

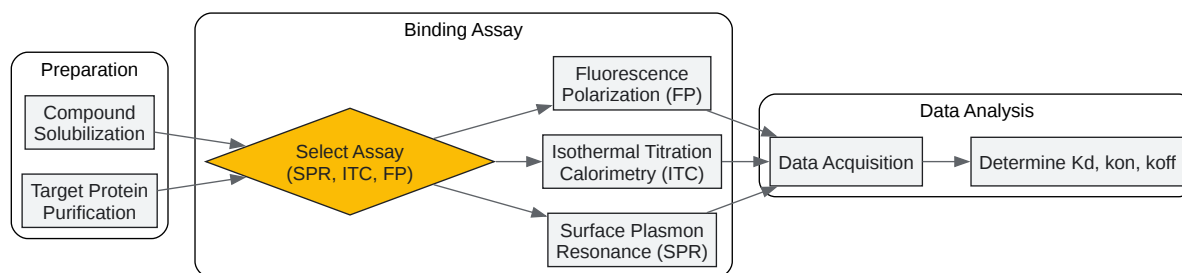
Garcinia Biflavonoid 1 (GB1) for Studying Protein-Ligand Interactions

Introduction: Garcinia Biflavonoid 1 (GB1) is a major active component of *Garcinia kola* seeds. It has been reported to have a range of biological activities, including the regulation of glucose and lipid metabolism.^[1] Studies suggest that GB1 exerts its effects by interacting with key regulatory proteins, making it an interesting tool for studying protein-ligand interactions in the context of metabolic diseases.

Protein Targets and Signaling Pathways: The primary protein target identified for GB1 is the Peroxisome Proliferator-Activated Receptor alpha (PPAR α).^{[2][3]} GB1 has been shown to upregulate the expression of PPAR α and SIRT6, which are crucial regulators of lipid metabolism and fatty acid oxidation.^{[2][3]} The interaction of GB1 with PPAR α suggests it may act as a modulator of this nuclear receptor, influencing the transcription of its target genes.

Signaling Pathway of Garcinia Biflavonoid 1 (GB1)





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References

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- 2. Garcinia Biflavonoid 1 Improves Lipid Metabolism in HepG2 Cells via Regulating PPAR α - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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